

An In-depth Technical Guide to the Physical Properties of 4-Nitrobenzyl Cyanide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 4-Nitrobenzyl cyanide (also known as **4-Nitrophenylacetonitrile**), a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in drug development who require detailed information for their work.

Core Physical and Chemical Properties

4-Nitrobenzyl cyanide is a crystalline solid, appearing as a cream to yellow powder.[1] It is an important building block in organic chemistry, notably in the synthesis of p-nitrophenylacetic acid.[2][3]

General and Physical Properties of 4-Nitrobenzyl Cyanide



Property	Value	Reference
Chemical Formula	C8H6N2O2	[4]
Molecular Weight	162.15 g/mol	[4][5]
Appearance	Cream to yellow crystalline powder	[1]
Melting Point	113-118 °C	[6][7]
Boiling Point	336.3 °C at 760 mmHg; 195- 197 °C at 12 mmHg	[4][8]
Density	1.272 g/cm ³	[6]
Solubility in Water	Insoluble	[6][7]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform, and methanol.[7] [9] Quantitative data not readily available.	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of 4-Nitrobenzyl cyanide.



Spectrum Type	Key Features / Link to Data
Infrared (IR) Spectrum	The NIST WebBook provides a reference IR spectrum for Benzeneacetonitrile, 4-nitro
¹ H Nuclear Magnetic Resonance (¹ H NMR) Spectrum	A ¹H NMR spectrum in CDCl₃ is available on SpectraBase.
¹³ C Nuclear Magnetic Resonance (¹³ C NMR) Spectrum	While a direct spectrum for 4-Nitrobenzyl cyanide was not found, related structures like 4-Nitrobenzyl alcohol can provide comparative insights.
Mass Spectrum (GC-MS)	PubChem lists experimental GC-MS data, showing a molecular ion peak and fragmentation pattern.

Experimental Protocols

The following sections detail the methodologies for the synthesis, purification, and determination of key physical properties of 4-Nitrobenzyl cyanide.

Synthesis of 4-Nitrobenzyl Cyanide

This protocol is adapted from a standard organic synthesis procedure.[3]

Materials:

- Benzyl cyanide
- Concentrated nitric acid (sp. gr. 1.42)
- Concentrated sulfuric acid (sp. gr. 1.84)
- · Crushed ice
- 95% Ethanol
- 80% Ethanol



Procedure:

- In a round-bottomed flask equipped with a dropping funnel and a mechanical stirrer, prepare a mixture of concentrated nitric acid and concentrated sulfuric acid.
- Cool the acid mixture to 10°C in a freezing mixture.
- Slowly add benzyl cyanide to the cooled acid mixture while maintaining the temperature at approximately 10°C and not exceeding 20°C.
- After the addition is complete, remove the ice bath and continue stirring for one hour.
- Pour the reaction mixture onto crushed ice, which will cause a pasty mass of the crude product to separate.
- Filter the crude product using suction and press it well to remove as much of the oily byproducts as possible.
- The crude product contains a mixture of p-nitrobenzyl cyanide and o-nitrobenzyl cyanide.

Purification by Recrystallization

Procedure:

- Dissolve the crude p-nitrobenzyl cyanide in boiling 95% ethanol.[3]
- Allow the solution to cool, which will cause the p-nitrobenzyl cyanide to crystallize.[3]
- For a purer product, a second recrystallization from 80% ethanol can be performed.[3] This should yield a product with a melting point of 116–117°C.[3]

Determination of Melting Point

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes



Thermometer

Procedure:

- Ensure the 4-Nitrobenzyl cyanide sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube, sealed at one end.
- Place the capillary tube in the melting point apparatus.
- Heat the apparatus slowly and record the temperature at which the substance begins to melt
 and the temperature at which it is completely molten. This range indicates the melting point.

Determination of Boiling Point

Apparatus:

- Thiele tube or similar heating apparatus
- Small test tube
- Capillary tube, sealed at one end
- Thermometer
- Heating oil (e.g., mineral oil)

Procedure:

- Place a small amount of 4-Nitrobenzyl cyanide into the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Attach the test tube to the thermometer and immerse it in the heating oil within the Thiele tube.
- Heat the side arm of the Thiele tube gently.
- Observe for a steady stream of bubbles emerging from the capillary tube.



 Turn off the heat and record the temperature at which the liquid just begins to enter the capillary tube. This is the boiling point.

Determination of Density (for a solid)

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which 4-Nitrobenzyl cyanide is insoluble (e.g., water)

Procedure (Displacement Method):

- Weigh a sample of dry 4-Nitrobenzyl cyanide.
- Partially fill a graduated cylinder with the chosen liquid and record the initial volume.
- Carefully add the weighed solid to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped.
- Record the final volume.
- The volume of the solid is the difference between the final and initial volumes.
- Calculate the density using the formula: Density = Mass / Volume.

Determination of Solubility (Qualitative)

Apparatus:

- Test tubes
- Spatula
- Various solvents (e.g., water, ethanol, ether)

Procedure:

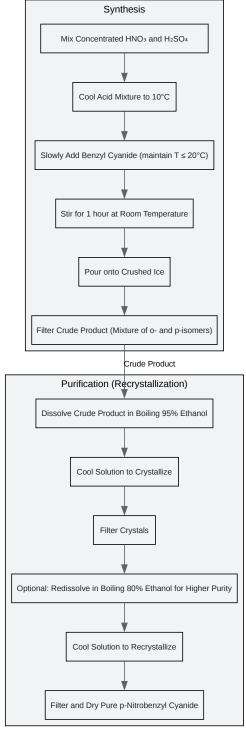


- Place a small, consistent amount of 4-Nitrobenzyl cyanide into separate test tubes.
- Add a small volume of a solvent to the first test tube and agitate.
- Observe if the solid dissolves completely, partially, or not at all.
- If it dissolves, continue adding small portions of the solid until no more dissolves to determine if it is sparingly, moderately, or very soluble.
- Repeat the process for each solvent.

Mandatory Visualizations Synthesis and Purification Workflow of 4-Nitrobenzyl Cyanide







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Caption: A flowchart illustrating the key steps in the synthesis and subsequent purification of 4-Nitrobenzyl cyanide.

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